

Essential Safety and Operational Guide for 1,3-Dihydroisobenzofuran-5-amine

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Compound of Interest

Compound Name: **1,3-Dihydroisobenzofuran-5-amine**

Cat. No.: **B1314021**

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,3-Dihydroisobenzofuran-5-amine** (CAS No: 61964-08-7). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Chemical Safety Summary:

1,3-Dihydroisobenzofuran-5-amine is a solid substance that is harmful if swallowed, in contact with skin, or if inhaled.^[1] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Adherence to the safety protocols outlined below is imperative to prevent exposure and ensure safe handling.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **1,3-Dihydroisobenzofuran-5-amine**.

PPE Category	Recommended Equipment	Specifications and Best Practices
Hand Protection	Double-gloving with chemical-resistant gloves	Given that nitrile gloves exhibit poor resistance to amines, it is recommended to use a more resistant glove material such as butyl rubber or neoprene as the outer glove. ^[2] An inner nitrile glove can be worn for splash protection during initial handling. Gloves should be inspected before use and changed immediately if contact with the chemical is suspected.
Eye and Face Protection	Safety goggles and a face shield	Chemical splash goggles should be worn at all times. A face shield is required when there is a risk of splashing or aerosol generation, such as when transferring the solid or working with solutions.
Respiratory Protection	NIOSH-approved respirator	A half-mask or full-face respirator with cartridges suitable for ammonia/methylamine and P100 particulate filters is recommended, especially when handling the solid powder outside of a certified chemical fume hood. ^{[3][4]} The choice of respirator should be based on a risk assessment of the specific procedure.
Body Protection	Laboratory coat and appropriate attire	A flame-resistant lab coat should be worn and fully

buttoned. Long pants and closed-toe shoes are mandatory.

Experimental Protocol: Safe Handling of 1,3-Dihydroisobenzofuran-5-amine

The following step-by-step protocol outlines the safe handling of **1,3-Dihydroisobenzofuran-5-amine** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure that a certified chemical fume hood is in proper working order. All handling of the solid chemical and its solutions should be performed within the fume hood.
- Verify that a safety shower and eyewash station are readily accessible and have been recently tested.
- Prepare all necessary equipment and reagents before handling the chemical to minimize the duration of the procedure.
- Have appropriate spill cleanup materials readily available.

2. Weighing and Transferring the Solid:

- Don the appropriate PPE as specified in the table above.
- To minimize the generation of dust, carefully open the container within the chemical fume hood.
- Use a spatula to carefully transfer the desired amount of the solid to a tared weighing vessel.
- Close the primary container tightly immediately after use.
- If preparing a solution, slowly add the solid to the solvent to avoid splashing.

3. In Case of Exposure:

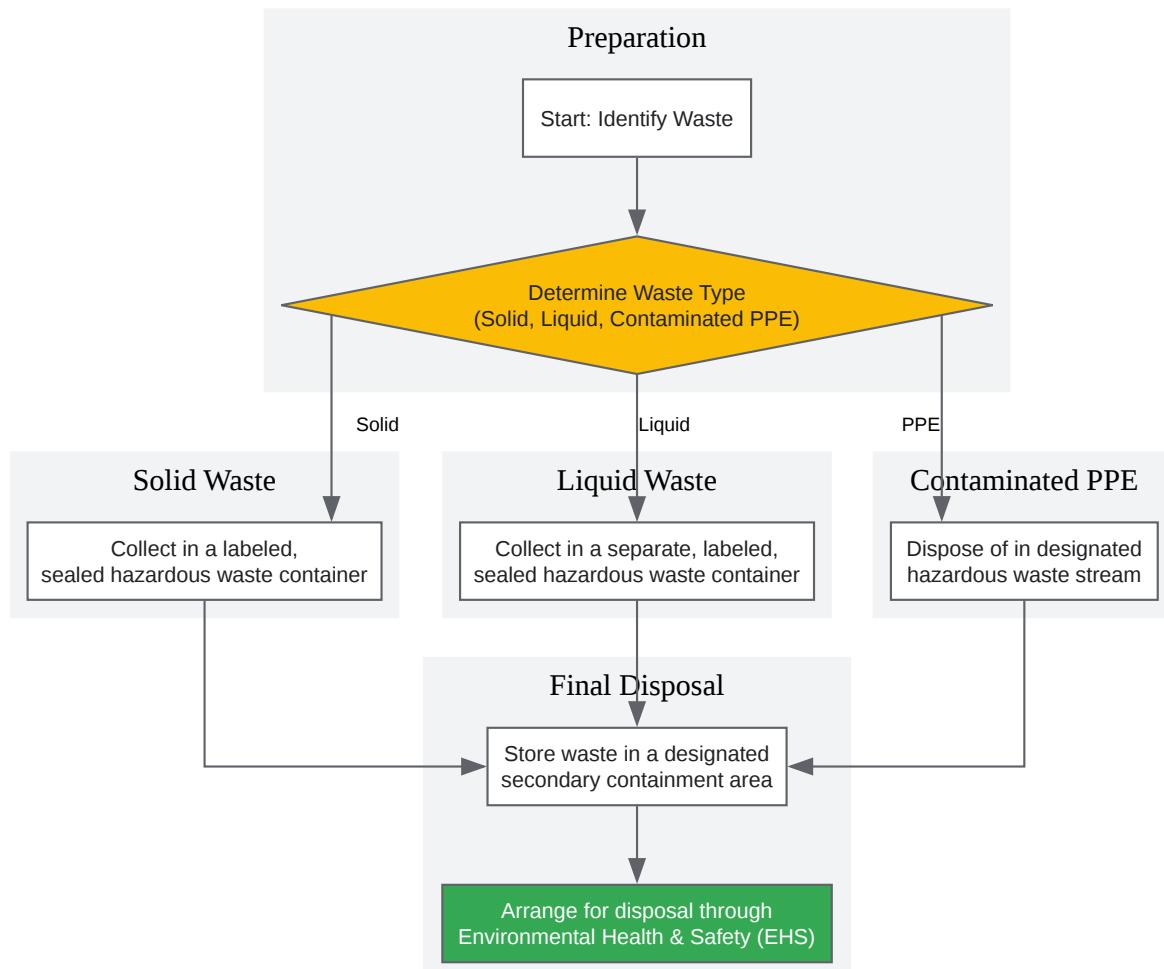
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 1-2 glasses of water. Seek immediate medical attention.

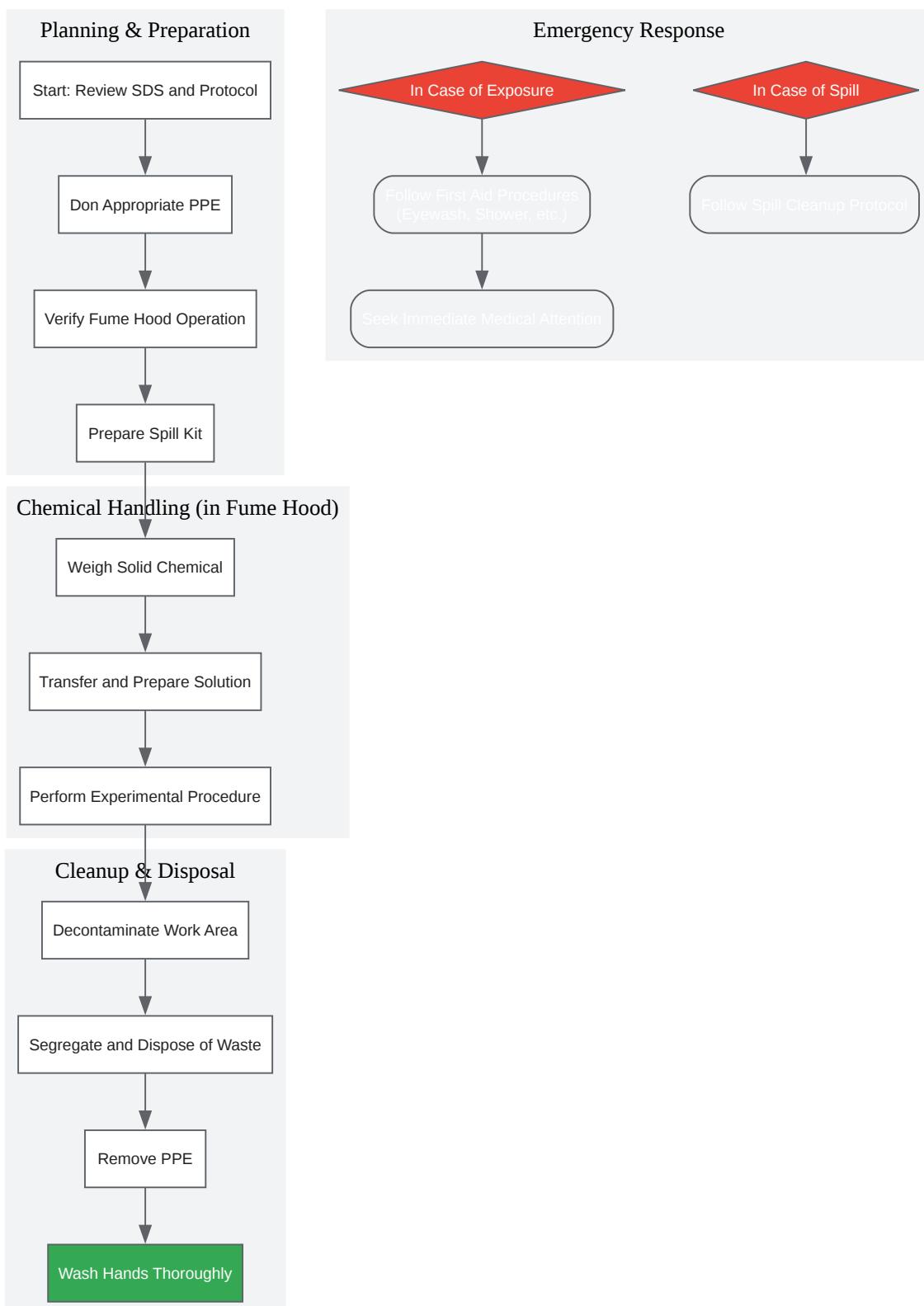
Disposal Plan

Proper disposal of **1,3-Dihydroisobenzofuran-5-amine** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Solid Chemical Waste	Collect all solid waste, including unused chemical and grossly contaminated items (e.g., weigh boats, pipette tips), in a designated, labeled, and sealed hazardous waste container. The container should be clearly labeled with the chemical name and associated hazards.
Liquid Chemical Waste	Collect all liquid waste containing 1,3-Dihydroisobenzofuran-5-amine in a separate, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
Contaminated PPE	Dispose of used gloves and other disposable PPE in a designated hazardous waste stream. Non-disposable PPE should be decontaminated thoroughly before reuse.

Waste Disposal Workflow:



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